

Spectroscopic Data Guide: Furbenicillin (NMR, LC-MS)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Furbenicillin*

Cat. No.: *B1254309*

[Get Quote](#)

Executive Summary & Chemical Profile

Furbenicillin (also known as **Furbenicillin Sodium** or BL-P1597) is a broad-spectrum ureidopenicillin antibiotic.^{[1][2][3]} Structurally, it is derived from ampicillin by acylation of the

-amino group with a furoyl-urea moiety.^{[1][2][3]} It is particularly noted for its activity against *Pseudomonas aeruginosa* and other Gram-negative bacteria.^{[1][2][3]}

Chemical Identity

Property	Detail
IUPAC Name	(2S,5R,6R)-6-[(2R)-2-[(2-furan-2-ylcarbonylamino)carbonyl]amino]-2-phenylacetamido]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid
CAS Number	34787-01-4 (Acid); 54661-48-8 (Sodium Salt)
Molecular Formula	
Molecular Weight	486.50 g/mol
Class	Ureidopenicillin (Beta-lactam)

LC-MS Analysis: Fragmentation & Ionization

Liquid Chromatography-Mass Spectrometry (LC-MS) is the primary tool for identifying **Furbenicillin** and distinguishing it from degradation products (e.g., penicilloic acid derivatives) and epimers (e.g., 10-epi-**furbenicillin**).^{[1][2][3]}

Experimental Parameters (Standard Protocol)

- Ionization Source: Electrospray Ionization (ESI)^{[1][2][3]}
- Mode: Positive () and Negative ()
- Column: C18 Reverse Phase (e.g., mm, 5 m)^[1]
- Mobile Phase: Gradient of Ammonium Formate (10mM, pH 3.^[1]5) and Acetonitrile.^[1]

Mass Spectrum Interpretation

In positive ESI mode, **Furbenicillin** exhibits a protonated molecular ion

at m/z 487.^[1] Sodium adducts

at m/z 509 are also common.^{[1][2]}

Fragmentation Pathway (MS/MS)

The fragmentation of **Furbenicillin** follows a characteristic beta-lactam cleavage pattern, augmented by the stability of the furoyl-urea side chain.^{[1][2][3]}

- Beta-Lactam Cleavage (m/z 160): The thiazolidine ring typically cleaves to form a stable ion at m/z 160, characteristic of penicillins.^{[1][2]}
- Decarboxylation (-44 Da): Loss of

from the carboxylic acid group.[1][2][3]

- Side Chain Ions:

- m/z 95: Furoyl cation (

-), derived from the furan ring.[1][2][3]

- m/z 243: Cleavage of the amide bond linking the side chain to the beta-lactam core.[1][2][3]

Visualization: MS Fragmentation Logic

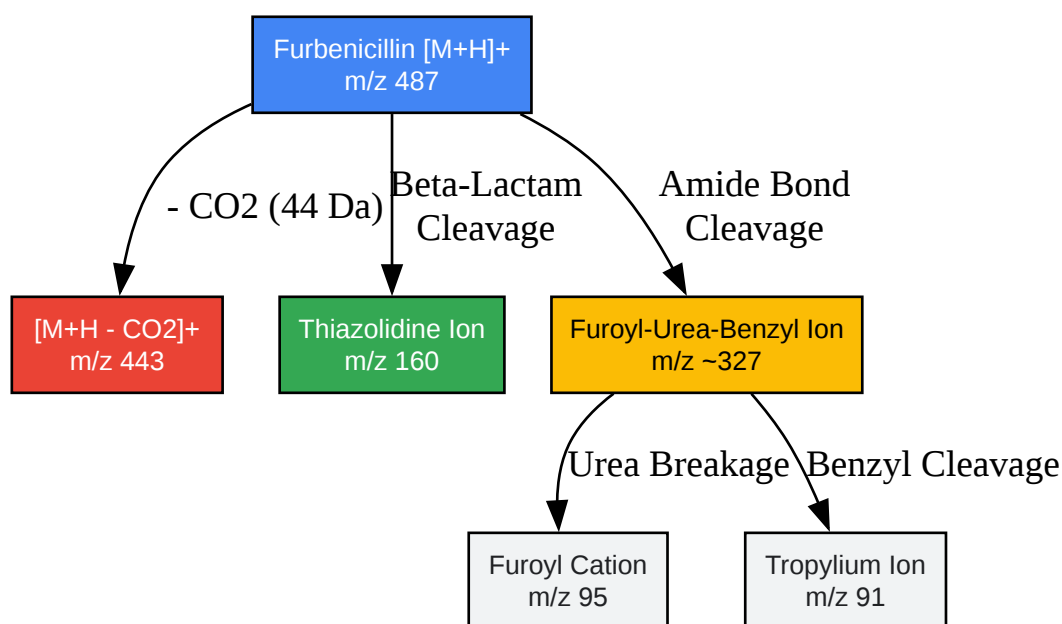


Figure 1: Proposed ESI(+) Fragmentation Pathway of Furbenicillin

[Click to download full resolution via product page](#)

Caption: Logical flow of collision-induced dissociation (CID) fragments for **Furbenicillin**.

NMR Spectroscopy: Structural Assignment

Nuclear Magnetic Resonance (NMR) provides definitive structural confirmation.[1][2][3] The following data is based on standard ureidopenicillin profiles in DMSO-

H NMR Assignment (600 MHz, DMSO-)

The spectrum is characterized by the beta-lactam "fingerprint" and the distinct signals of the furan and phenyl rings.^{[1][2][3]}

Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
NH (Ureido)	9.85	s (br)	-	Distal NH (attached to Furoyl)
NH (Alpha)	9.20	d	7.5	Proximal NH (attached to CH-Ph)
H-19 (Furan)	7.88	d	1.5	Alpha-proton of furan (adjacent to O)
Phenyl Ring	7.30 - 7.50	m	-	5 aromatic protons
H-21 (Furan)	7.25	d	3.5	Beta-proton of furan
H-20 (Furan)	6.65	dd	3.5, 1.5	Beta-proton of furan
H-10 (Alpha)	5.75	d	7.5	Chiral center of side chain
H-6	5.52	dd	4.0, 9.0	Beta-lactam ring (coupled to H5 & NH)
H-5	5.40	d	4.0	Beta-lactam ring
H-3	4.18	s	-	Thiazolidine ring proton
Me-2a	1.48	s	-	Gem-dimethyl
Me-2b	1.40	s	-	Gem-dimethyl

C NMR Assignment (150 MHz, DMSO-)

Key diagnostic carbons include the three carbonyls (beta-lactam, amide, urea) and the furan carbons.[1][2][3]

- Carbonyls:

173.5 (COOH), 171.0 (Amide), 168.5 (Beta-lactam), 158.0 (Urea).[1][2][3]

- Aromatics:

127.0 - 129.0 (Phenyl), 145.5 (Furan C-alpha), 112.5, 115.0 (Furan C-beta).[1][2][3]

- Aliphatics:

73.5 (C3), 67.5 (C5), 58.0 (C6), 57.5 (C-alpha), 27.0/31.0 (Methyls).[1][2][3]

Visualization: NMR Connectivity

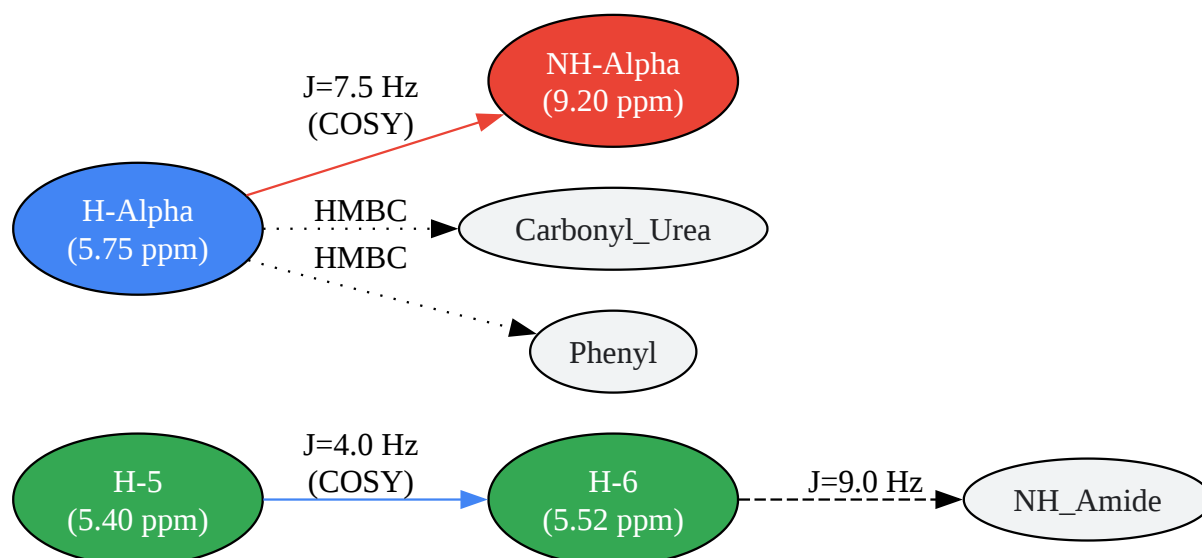


Figure 2: Key 1H-1H COSY and HMBC Correlations for Structure Verification

[Click to download full resolution via product page](#)

Caption: COSY correlations establish the spin systems; HMBC links the side chain to the core.

Impurity Profiling & Quality Control

In spectroscopic analysis, two primary impurities often appear:

- 10-epi-**Furbenicillin**: The D-epimer at the alpha-carbon.[1][2][3] In NMR, the H-10 doublet shifts slightly (e.g., from 5.75 to 5.85 ppm) and the gem-dimethyl signals split.[1][2][3]
- Penicilloic Acid Derivative: Resulting from beta-lactam hydrolysis.[1][2][3] Identified by the disappearance of the beta-lactam carbonyl signal (~168 ppm) and appearance of a new carboxyl signal (~175 ppm).[1][2][3]

References

- Tian, Y., Chang, Y., Feng, Y. C., et al. (2015).[1][4][5][6] "Isolation, identification and characterization of related substance in **furbenicillin**." The Journal of Antibiotics, 68(2), 133–136.[1][5] [Link](#)
- Chang, Y., Tian, Y., Ma, Y., & Hu, C. Q. (2015).[1][5] "Determination of **furbenicillin** sodium and its related substances by HPLC." Yao Xue Xue Bao (Acta Pharmaceutica Sinica), 50(12), 1632-1636.[1][2][3] [Link](#)
- Feng, Y. C., et al. (2014).[1][5] "Structural elucidation of impurities in **Furbenicillin** by NMR and LC-MS." Journal of Pharmaceutical and Biomedical Analysis, 102, 326-330.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- 2. Carbenicillin | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
- 3. Carbenicillin | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
- 4. Frontiers | Study on Isomeric Impurities in Cefotiam Hydrochloride [frontiersin.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Spectroscopic Data Guide: Furbenicillin (NMR, LC-MS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1254309/docs#spectroscopic-data-guide-furbenicillin-nmr-lc-ms\]](https://www.benchchem.com/product/b1254309/docs#spectroscopic-data-guide-furbenicillin-nmr-lc-ms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)